

Preventing SR 142948 precipitation in aqueous solutions

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Compound of Interest		
Compound Name:	SR 142948	
Cat. No.:	B031177	Get Quote

Technical Support Center: SR 142948

This technical support center provides researchers, scientists, and drug development professionals with guidance on the use of **SR 142948**, a potent and selective non-peptide neurotensin receptor (NTS) antagonist. Find troubleshooting advice and answers to frequently asked questions to ensure the successful application of **SR 142948** in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **SR 142948** and what is its primary mechanism of action?

A1: **SR 142948** is a potent, orally active, and selective non-peptide antagonist for neurotensin receptors (NTS).[1][2] It binds with high affinity to neurotensin receptors, blocking the downstream signaling pathways initiated by the endogenous ligand, neurotensin.[2][3] Specifically, **SR 142948** has been shown to antagonize neurotensin-induced effects such as inositol monophosphate formation and intracellular calcium mobilization.[1][3][4] This compound has demonstrated the ability to cross the blood-brain barrier, making it a valuable tool for studying the role of neurotensin in the central nervous system.[1]

Q2: What are the recommended storage conditions for **SR 142948**?

A2: For optimal stability, **SR 142948** should be stored at +4°C for the solid compound.[2] Stock solutions can be stored at -20°C for up to one month or at -80°C for up to six months.[1] It is advisable to aliquot stock solutions to avoid repeated freeze-thaw cycles.[1]



Q3: In which solvents is SR 142948 soluble?

A3: **SR 142948** exhibits solubility in various organic solvents and to a limited extent in aqueous solutions. The hydrochloride salt form shows solubility in PBS (pH 7.2) at 0.1 mg/ml.[5] For preparing stock solutions, dimethyl sulfoxide (DMSO) is commonly used.[1][2] Please refer to the tables below for detailed solubility data.

Troubleshooting Guide: Preventing Precipitation in Aqueous Solutions

Precipitation of **SR 142948** in aqueous buffers can be a significant challenge, leading to inaccurate experimental results. This guide provides step-by-step instructions to help you overcome this issue.

Q4: I observed precipitation when diluting my concentrated **SR 142948** DMSO stock solution into an aqueous buffer. What is the cause and how can I prevent this?

A4: This is a common phenomenon known as "crashing out," which occurs when a compound that is highly soluble in an organic solvent like DMSO is introduced into an aqueous environment where its solubility is much lower. The rapid change in solvent polarity causes the compound to precipitate.

Recommended Solutions:

- Two-Step Dilution: Instead of a single large dilution, perform a serial dilution. First, create an intermediate dilution of your stock in DMSO. Then, slowly add this intermediate stock to your pre-warmed aqueous buffer while vortexing to ensure rapid and even dispersion.
- Optimize Final DMSO Concentration: Keep the final concentration of DMSO in your aqueous solution as low as possible, ideally below 0.5%. Always include a vehicle control with the identical final DMSO concentration in your experiments to account for any solvent effects.
- Use of Co-solvents and Surfactants: For in vivo or other complex applications, consider
 using a formulation with co-solvents and surfactants to enhance solubility. A commonly used
 vehicle is a combination of DMSO, PEG300, Tween-80, and saline.[1]



 Gentle Warming and Sonication: If precipitation occurs, gentle warming of the solution (e.g., in a 37°C water bath) and/or sonication can help to redissolve the compound.[1] However, be cautious with temperature to avoid degradation of the compound or other components in your experimental system.

Q5: My **SR 142948** precipitated out of my aqueous working solution during my experiment. How can I improve its stability in solution?

A5: The stability of **SR 142948** in an aqueous solution can be time-dependent and influenced by factors such as pH, temperature, and the presence of other solutes.

Recommended Solutions:

- Prepare Fresh Solutions: It is highly recommended to prepare aqueous working solutions of SR 142948 fresh on the day of the experiment.[1]
- Maintain pH: Ensure the pH of your aqueous buffer is within a range that favors the solubility
 of SR 142948. While specific pH-solubility profiles are not extensively published, maintaining
 a physiological pH (around 7.4) is a good starting point.
- Inclusion of Solubilizing Agents: As mentioned previously, incorporating agents like PEG300, Tween-80, or SBE-β-CD can significantly improve the stability and solubility of **SR 142948** in aqueous media for the duration of an experiment.[1]

Data Presentation

Table 1: Solubility of SR 142948



Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Reference
DMSO	51.44	75	[2]
Water	17.15	25	[2]
DMF	10	-	[5]
Ethanol	5	-	[5]
PBS (pH 7.2)	0.1	-	[5]

Table 2: In Vivo Formulation Examples for SR 142948

Protocol	Solvent Composition	Final Concentration	Reference
1	10% DMSO, 40% PEG300, 5% Tween- 80, 45% Saline	≥ 5 mg/mL (7.29 mM)	[1]
2	10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 5 mg/mL (7.29 mM)	[1]
3	10% DMSO, 90% Corn Oil	≥ 5 mg/mL (7.29 mM)	[1]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- Weigh the Compound: Accurately weigh the required amount of SR 142948 powder. For 1 mL of a 10 mM stock solution (MW: 685.86 g/mol), you will need 6.86 mg.
- Add Solvent: Add the appropriate volume of anhydrous DMSO to the vial containing the compound.



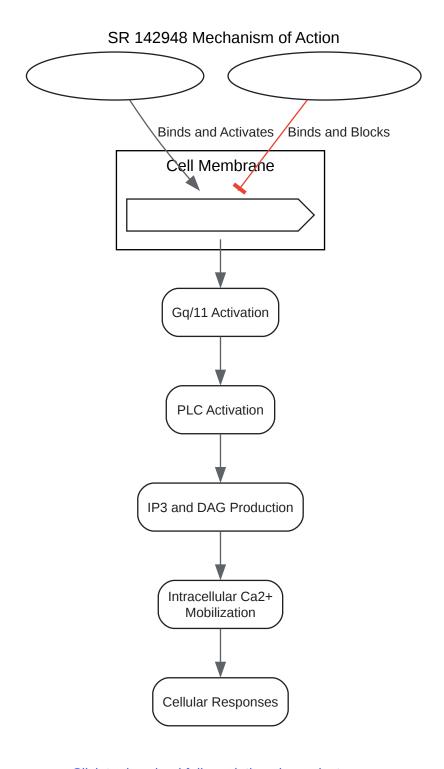
- Dissolve: Vortex the solution thoroughly until all the solid has dissolved. Gentle warming or brief sonication can be used to aid dissolution if necessary.[1]
- Store: Aliquot the stock solution into single-use vials and store at -20°C or -80°C.[1]

Protocol 2: Preparation of an Aqueous Working Solution from a DMSO Stock

- Pre-warm Buffer: Warm your desired aqueous buffer (e.g., PBS) to 37°C.
- Prepare Intermediate Dilution (Optional but Recommended): If preparing a very dilute final solution, first dilute your 10 mM DMSO stock to a lower concentration (e.g., 1 mM) with DMSO.
- Final Dilution: While vortexing the pre-warmed aqueous buffer, slowly add the calculated volume of the SR 142948 DMSO stock (or intermediate dilution) to achieve your final desired concentration.
- Inspect: Visually inspect the solution for any signs of precipitation. If the solution is not clear, try gentle warming and/or sonication.[1]
- Use Immediately: Use the freshly prepared aqueous working solution for your experiment without delay.[1]

Visualizations

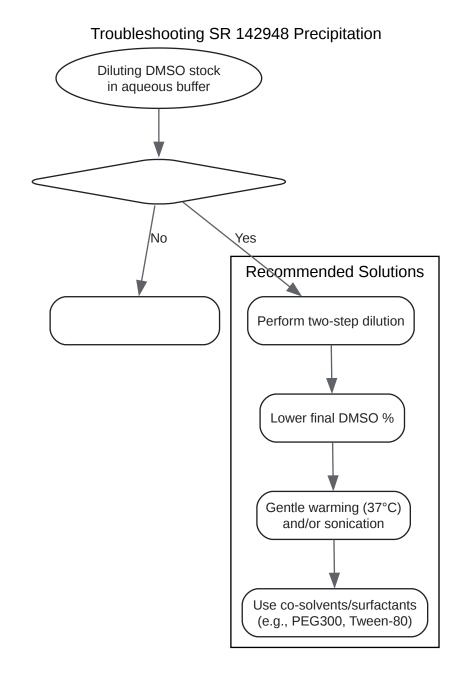




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Caption: **SR 142948** competitively antagonizes the neurotensin receptor, blocking downstream signaling.





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Caption: A logical workflow for troubleshooting the precipitation of **SR 142948** in aqueous solutions.

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